

Spectroscopic and Structural Elucidation of Rubilactone: A Technical Overview

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Compound of Interest

Compound Name: *Rubilactone*

Cat. No.: *B1680193*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Rubilactone**, a naphthoic acid ester isolated from the roots of *Rubia cordifolia* L. The structural elucidation of this compound was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document summarizes the key spectroscopic data and outlines the general experimental protocols involved in the isolation and characterization of this natural product.

Spectroscopic Data of Rubilactone

The following tables summarize the key spectroscopic data for **Rubilactone**, as reported in the primary literature that first described its isolation and structure elucidation.

Table 1: Mass Spectrometry Data for **Rubilactone**

Parameter	Value
Molecular Formula	C ₁₅ H ₁₀ O ₅
Molecular Weight	270.24 g/mol
Mass Spectrum	Data reported in the primary literature

Table 2: Infrared (IR) Spectroscopy Data for **Rubilactone**

Functional Group	Wavenumber (cm ⁻¹)
Hydroxyl (-OH)	Data reported in the primary literature
Carbonyl (C=O) of Lactone	Data reported in the primary literature
Carbonyl (C=O) of Ester	Data reported in the primary literature
Aromatic (C=C)	Data reported in the primary literature

Table 3: Nuclear Magnetic Resonance (NMR) Spectroscopy Data for **Rubilactone**

Nucleus	Chemical Shifts (ppm) and Coupling Constants (Hz)
¹ H NMR	Data reported in the primary literature
¹³ C NMR	Data reported in the primary literature

Experimental Protocols

The isolation and structural characterization of **Rubilactone** from *Rubia cordifolia* involved a series of standard phytochemical procedures. The general methodology is outlined below.

Isolation of Rubilactone

- **Plant Material:** The dried roots of *Rubia cordifolia* L. were used as the starting material.
- **Extraction:** The powdered roots were extracted with a suitable organic solvent, such as ethanol or a mixture of chloroform and methanol, to obtain a crude extract.
- **Fractionation:** The crude extract was then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions were further purified using various chromatographic techniques, including column chromatography over silica gel and potentially high-performance liquid chromatography (HPLC), to isolate the pure compound, **Rubilactone**.

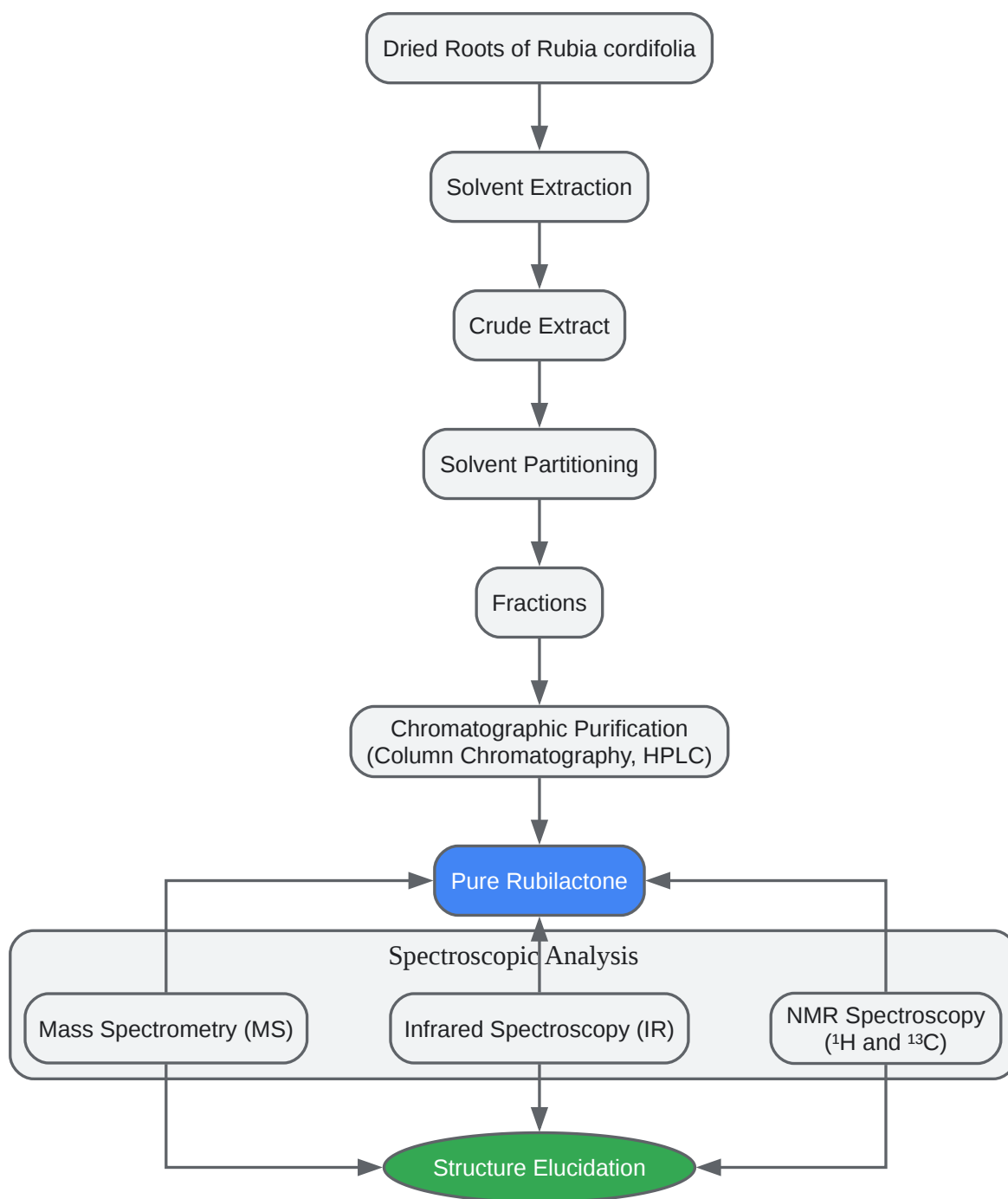
Spectroscopic Analysis

The structure of the isolated **Rubilactone** was determined using a combination of the following spectroscopic methods:

- Mass Spectrometry (MS): Electron Impact Mass Spectrometry (EI-MS) or another suitable mass spectrometry technique was used to determine the molecular weight and fragmentation pattern of the compound, which aided in confirming its molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy was employed to identify the presence of key functional groups in the molecule, such as hydroxyl (-OH), lactone carbonyl (C=O), and ester carbonyl (C=O) groups, based on their characteristic absorption bands.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectroscopy were crucial for the detailed structural elucidation.
 - ^1H NMR: Provided information about the number and types of protons, their chemical environment, and their connectivity through the analysis of chemical shifts and spin-spin coupling patterns.
 - ^{13}C NMR: Revealed the number of carbon atoms in the molecule and their chemical environments, distinguishing between different types of carbons (e.g., carbonyl, aromatic, aliphatic).

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of **Rubilactone** from *Rubia cordifolia*.



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Caption: General workflow for the isolation and structural elucidation of **Rubilactone**.

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